

# What is Cyanine5.5 amine used for in biological research

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## Compound of Interest

Compound Name: Cyanine5.5 amine

Cat. No.: B12399486

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An In-depth Technical Guide to **Cyanine5.5 Amine** in Biological Research

## Introduction to Cyanine5.5 Amine

Cyanine5.5 (Cy5.5) amine is a fluorescent dye that belongs to the cyanine family of dyes. It is characterized by its emission in the far-red to near-infrared (NIR) region of the electromagnetic spectrum.[1][2] The "amine" designation indicates the presence of a primary amine group (-NH<sub>2</sub>), which serves as a reactive handle for bioconjugation.[1][3] This amine group can be readily coupled with various electrophilic functional groups, most notably N-hydroxysuccinimide (NHS) esters, to form stable amide bonds.[4]

The key advantage of operating in the NIR window (roughly 650-900 nm) is the minimal auto-fluorescence from biological tissues, reduced light scattering, and deeper tissue penetration. These properties make Cy5.5 amine an invaluable tool for sensitive fluorescence detection in complex biological environments, particularly for in vivo imaging in living organisms.

## Core Properties and Quantitative Data

The utility of **Cyanine5.5 amine** is defined by its specific photophysical and chemical properties. These parameters are critical for designing experiments and selecting appropriate instrumentation.

| Property                              | Value   | Source(s) |
|---------------------------------------|---|-----------|
| Excitation Maximum ( $\lambda_{ex}$ ) | ~648 - 675 nm   |           |
| Emission Maximum ( $\lambda_{em}$ )   | ~662 - 710 nm   |           |
| Molar Extinction Coefficient          | ~209,000 - 250,000 M <sup>-1</sup> cm <sup>-1</sup>   |           |
| Fluorescence Quantum Yield            | ~0.20   |           |
| Molecular Formula                     | C <sub>46</sub> H <sub>58</sub> Cl <sub>2</sub> N <sub>4</sub> O (Varies slightly by salt form) |           |
| Molecular Weight                      | ~753.9 g/mol  |           |
| Solubility                            | Good in organic solvents (DMSO, DMF); Insoluble in water  |           |

## Primary Applications in Research

The unique properties of Cy5.5 amine enable its use in a variety of advanced biological research applications.

## Bioconjugation and Labeling

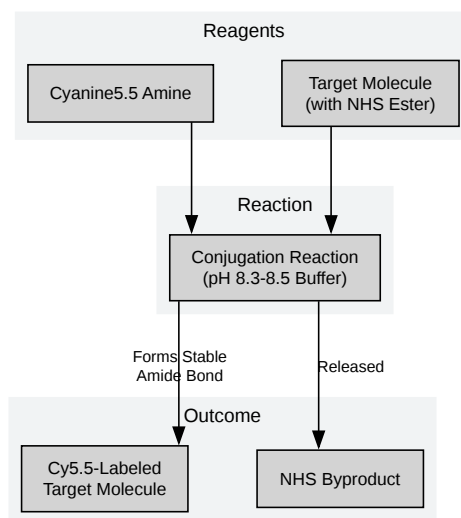
The most fundamental use of Cy5.5 amine is to fluorescently label molecules of interest. Its primary amine group is nucleophilic and readily reacts with molecules that have been functionalized with an electrophilic group, such as an NHS ester. This allows for the covalent attachment of the Cy5.5 fluorophore to:

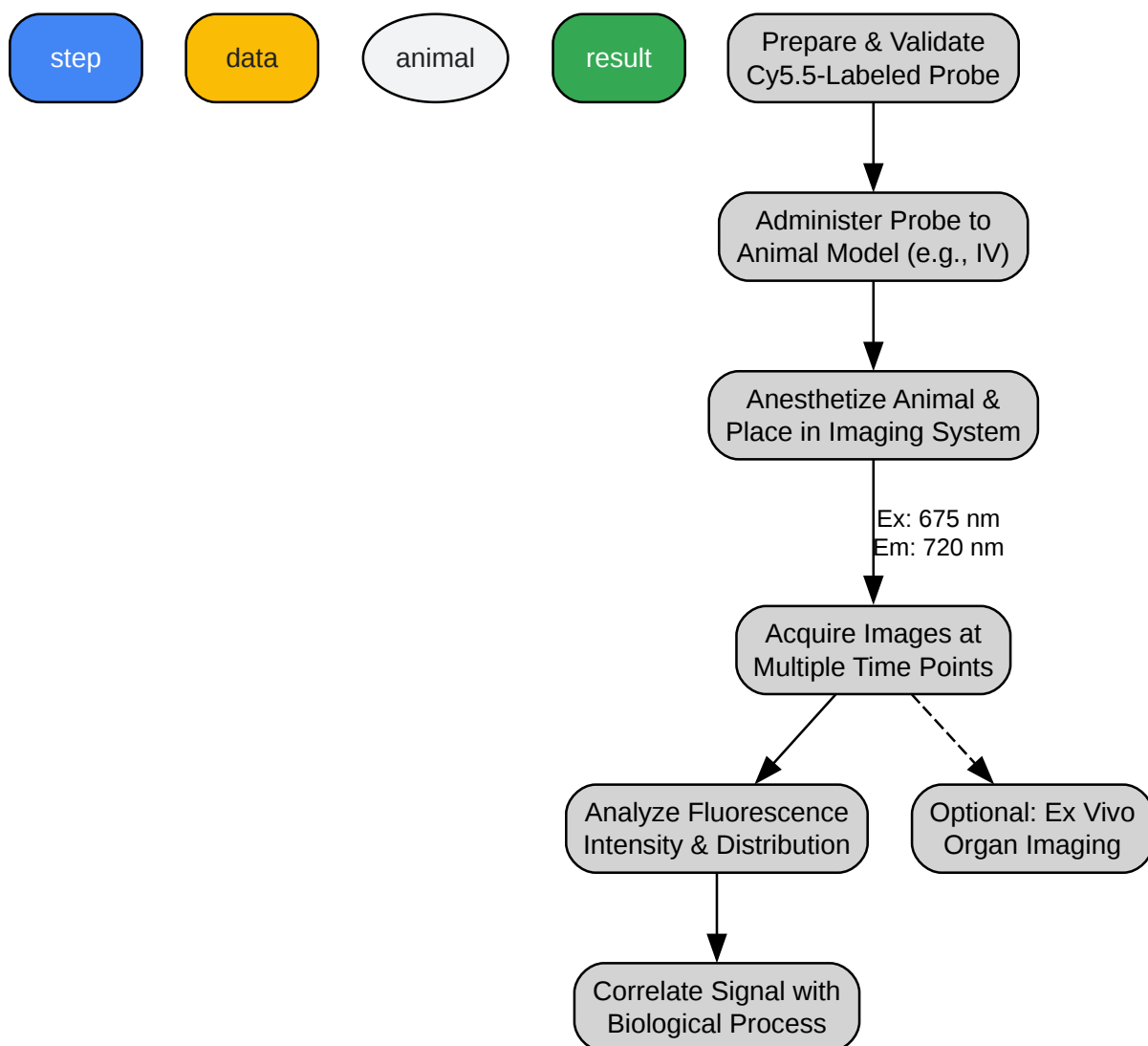
- **Proteins and Peptides:** Labeling proteins, such as antibodies, to create fluorescent probes for immunoassays or cellular imaging.
- **Nanoparticles and Liposomes:** Preparing fluorescently tagged nanoparticles for tracking their delivery and biodistribution in vivo.
- **Small Molecules and Drugs:** Attaching a fluorescent tag to drug molecules to study their pharmacokinetics and localization within an organism.

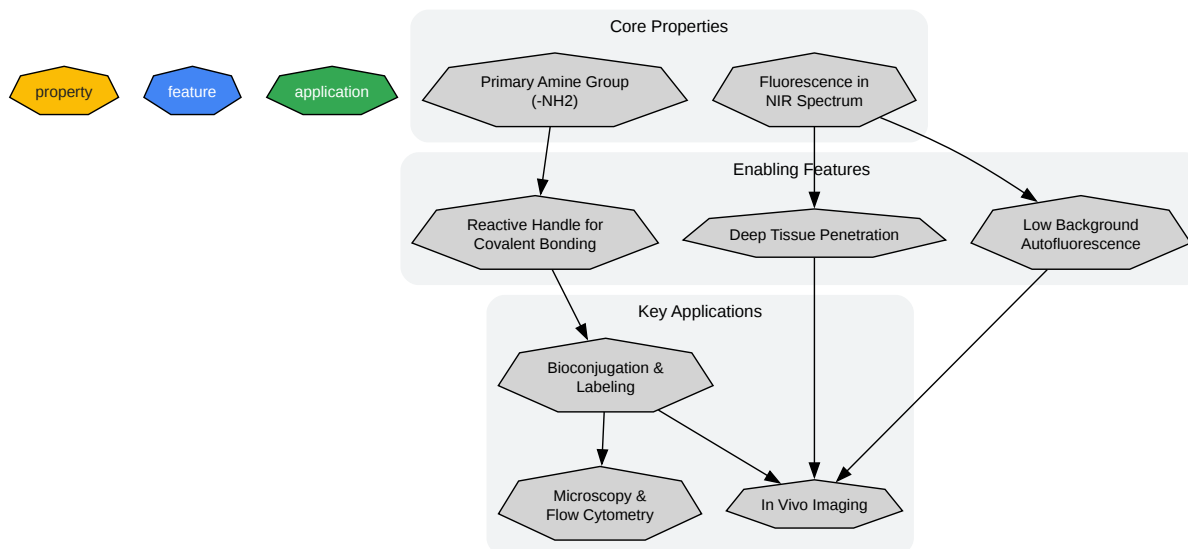
The reaction between the amine group of Cy5.5 and an NHS ester on a target molecule is a cornerstone of bioconjugation.

reagent

process







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